

# Aniline-d5: A Versatile Building Block in Modern Organic Synthesis

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## Compound of Interest

Compound Name: Aniline-d5

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**Aniline-d5**, the deuterated analogue of aniline where the five hydrogen atoms on the benzene ring are replaced with deuterium, serves as a crucial building block and investigative tool in organic synthesis. Its unique isotopic composition allows researchers and drug development professionals to trace reaction pathways, enhance the metabolic stability of pharmaceuticals, and achieve precise quantification in analytical studies. This technical guide explores the properties, synthesis, and diverse applications of **Aniline-d5**, providing detailed experimental protocols and data for its practical implementation.

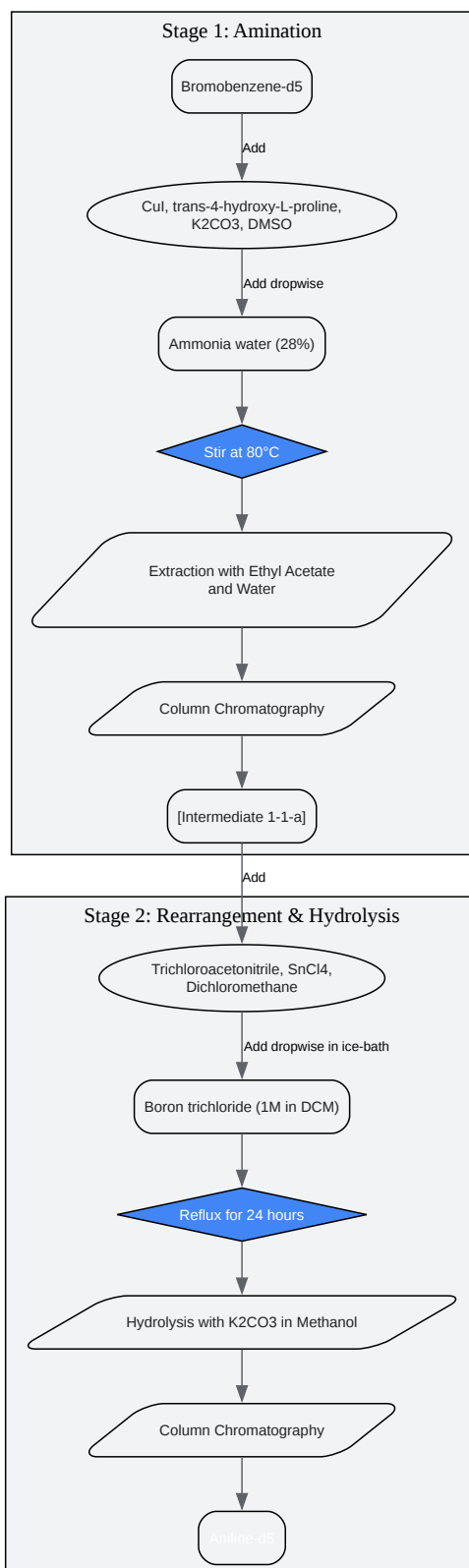
## Physicochemical and Isotopic Properties

**Aniline-d5**, also known as benzen-2,3,4,5,6-d5-amine, is a colorless to brownish oily liquid that may darken upon exposure to air and light.<sup>[1]</sup> Its physical and chemical properties are summarized in the table below. The high isotopic purity makes it an excellent source for introducing deuterium into aromatic systems.

Property	Value
CAS Number	4165-61-1[2]
Molecular Formula	C <sub>6</sub> D <sub>5</sub> NH <sub>2</sub> [3]
Molecular Weight	98.16 g/mol [1][4]
Monoisotopic Mass	98.089232957 Da[1]
Melting Point	-6 °C
Boiling Point	184 °C
Density	1.076 g/mL at 25 °C
Refractive Index (n <sub>20/D</sub> )	1.5836
Flash Point	70 °C (closed cup)
Isotopic Purity	≥98 atom % D[3]
Solubility	DMF: 15 mg/ml, DMSO: 10 mg/ml, Ethanol: 3 mg/ml, PBS (pH 7.2): 5 mg/ml[2]

## Synthesis of Aniline-d5

A common synthetic route to **Aniline-d5** involves the amination of a deuterated benzene precursor, such as bromobenzene-d5. The following workflow outlines a multi-step synthesis.



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**Caption:** General workflow for the synthesis of **Aniline-d<sub>5</sub>** from Bromobenzene-d<sub>5</sub>.

## Detailed Experimental Protocol: Synthesis of Aniline-d5

The following protocol is adapted from a documented synthesis of **Aniline-d5**.<sup>[5]</sup>

### Stage 1: Synthesis of Intermediate 1-1-a

- To a round-bottom flask, add bromobenzene-d5 (500 g, 3085 mmol), copper(I) iodide (117.5 g, 615 mmol), trans-4-hydroxy-L-proline (162 g, 1235 mmol), potassium carbonate (1279.5 g, 9255 mmol), and dimethyl sulfoxide (2500 mL).
- Stir the mixture and slowly add 2900 mL of ammonia water (28%) dropwise.
- Heat the reaction mixture to 80 °C and stir overnight.
- After the reaction is complete, cool the mixture and perform multiple extractions with ethyl acetate and distilled water.
- Concentrate the combined organic layers under reduced pressure.
- Purify the crude product by column chromatography using ethyl acetate and heptane as the eluent to obtain the liquid intermediate. A yield of 185 g (61.1%) has been reported for this step.<sup>[5]</sup>

### Stage 2: Synthesis of **Aniline-d5**

- In a separate round-bottom flask, dissolve the intermediate (185 g, 1887 mmol) in dichloromethane (1850 mL).
- Add trichloroacetonitrile (326.6 g, 2257 mmol) and tin(IV) chloride (491.2 g, 1887 mmol).
- Place the flask in an ice bath and slowly add a 1 M solution of boron trichloride in dichloromethane (2072 mmol) dropwise.
- Reflux the mixture with stirring for 24 hours.
- After completion, cool the flask in an ice bath and add a solution of potassium carbonate (3126.5 g, 22616 mmol) in methanol dropwise.

- Heat the mixture to remove dichloromethane and then reflux for approximately 3 hours.
- Cool the mixture to room temperature, filter any insoluble solids, and concentrate the filtrate under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with a 2 M aqueous hydrochloric acid solution and water.
- Dry the organic layer with magnesium sulfate, concentrate under reduced pressure, and purify by column chromatography with ethyl acetate and hexane to obtain **Aniline-d5**.

## Applications in Organic Synthesis

**Aniline-d5** is a valuable building block for several advanced applications in organic chemistry and drug development.

## Synthesis of Deuterated Molecules

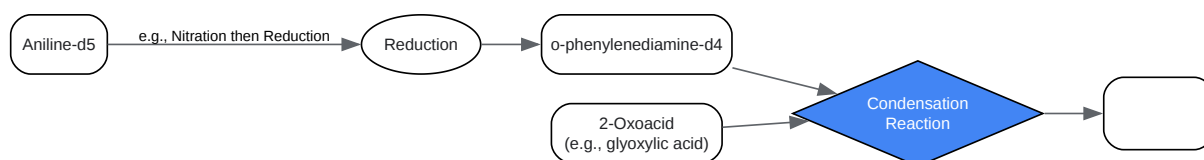
**Aniline-d5** is an excellent starting material for introducing a deuterated phenylamine moiety into more complex molecules. This is particularly useful in pharmaceutical research to study the metabolic fate of drugs or to create "heavy" versions of drug candidates with potentially improved pharmacokinetic profiles (the "deuterium effect").

### Example: Synthesis of Deuterium-Labeled Quinoxaline Derivatives

An efficient synthesis of deuterium-labeled 2-quinoxalinecarboxylic acid-d4 (QCA-d4) and 3-methylquinoxaline-2-carboxylic acid-d4 (MQCA-d4) uses **Aniline-d5** as the starting material.<sup>[6]</sup>  
<sup>[7]</sup>

Reactant	Product	Isotopic Enrichment	Reference
Aniline-d5	2-quinoxalinecarboxylic acid-d4 (QCA-d4)	99.9%	[6][7]
Aniline-d5	3-methylquinoxaline-2-carboxylic acid-d4 (MQCA-d4)	99.6%	[6][7]

The general reaction scheme involves the condensation of a deuterated o-phenylenediamine (derived from **Aniline-d5**) with a 2-oxoacid.

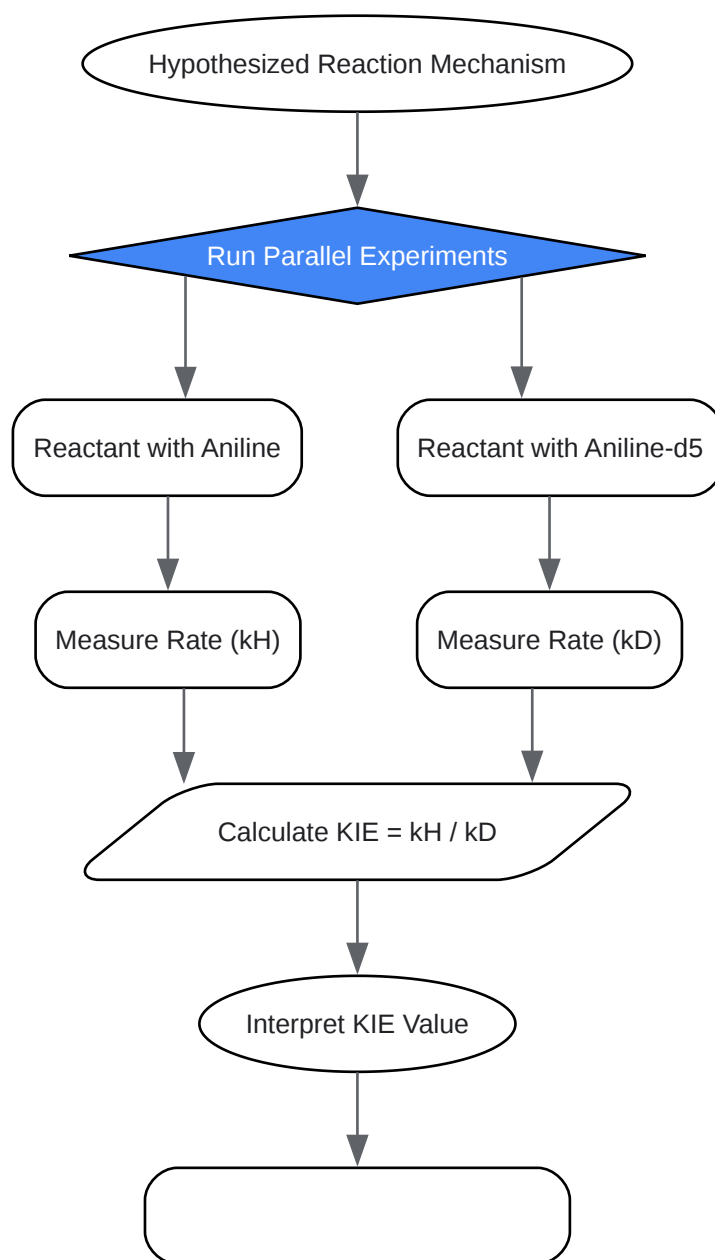


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**Caption:** Synthesis of deuterated quinoxalines from **Aniline-d5**.

## Mechanistic Studies

The replacement of hydrogen with deuterium can alter the rate of a chemical reaction if the C-H bond is broken in the rate-determining step. This phenomenon, known as the Kinetic Isotope Effect (KIE), is a powerful tool for elucidating reaction mechanisms. **Aniline-d5** is used in mechanistic studies to probe reactions involving the aromatic ring, such as electrophilic aromatic substitution or reactions of the amino group where the ring's electronic properties are influential.[8][9] Kinetic studies of nucleophilic aromatic substitution reactions have been reported using aniline.[10]



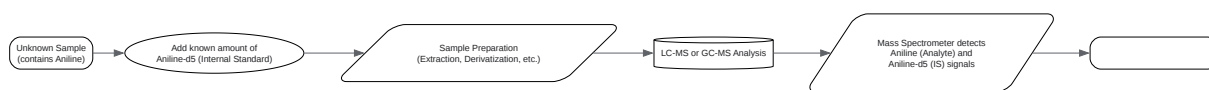
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**Caption:** Workflow for using **Aniline-d5** in Kinetic Isotope Effect (KIE) studies.

## Internal Standard in Mass Spectrometry

In quantitative analysis by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS), an internal standard is crucial for accurate and precise measurements.[11] **Aniline-d5** is an ideal internal standard for the quantification of aniline.[2][12] Because it is chemically almost identical to aniline, it co-elutes during chromatography and experiences similar ionization efficiency and potential matrix effects.[11]

[13][14] However, its mass is 5 units higher, allowing it to be distinguished and quantified separately by the mass spectrometer. This allows for the correction of variations during sample preparation and analysis.[13]



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**Caption:** Use of **Aniline-d5** as an internal standard in mass spectrometry.

## Safety and Handling

**Aniline-d5** is classified as a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area or fume hood.

- Hazard Statements: H301 (Toxic if swallowed), H311 (Toxic in contact with skin), H331 (Toxic if inhaled), H317 (May cause an allergic skin reaction), H318 (Causes serious eye damage), H341 (Suspected of causing genetic defects), H351 (Suspected of causing cancer), H372 (Causes damage to organs through prolonged or repeated exposure), H410 (Very toxic to aquatic life with long-lasting effects).
- Precautionary Statements: P273 (Avoid release to the environment), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301 + P310 (IF SWALLOWED: Immediately call a POISON CENTER/doctor), P302 + P352 + P312 (IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell), P304 + P340 + P311 (IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Storage: Store at 2-8°C, keep dry, and protect from light.

## Conclusion

**Aniline-d5** is more than just a heavy version of a common reagent; it is a sophisticated tool that unlocks deeper insights into chemical processes and enables the development of safer, more effective molecules. Its role as a building block for creating deuterated compounds, a probe for mechanistic studies, and a reliable standard for quantitative analysis makes it an indispensable component in the toolkit of researchers, scientists, and drug development professionals. The continued application of **Aniline-d5** will undoubtedly contribute to advancements across the spectrum of organic and medicinal chemistry.

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